

methyl tridecanoate safety data sheet MSDS

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Compound Focus: Methyl tridecanoate

CAS No.: 1731-88-0

Cat. No.: S599513

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Chemical Identity & Properties

The table below summarizes the basic identification and physical property data for **methyl tridecanoate**. Please note that many specific data points were not available (N/A) in the searched material [1].

Property	Description
Chemical Name	Methyl tridecanoate [1]
CAS Number	1731-88-0 [1]
Molecular Formula	C ₁₄ H ₂₈ O ₂ [1]
Molecular Weight	228.37 g/mol [1]
Physical State	Solid [1]
Melting Point	N/A
Boiling Point	N/A
Flash Point	N/A
Solubility	Insoluble in water [2] [1]

Hazards Identification and First Aid

According to the sourced Safety Data Sheet, **methyl tridecanoate** is **not classified as a hazardous substance** [1]. Nevertheless, standard laboratory precautions and first aid measures are advised, as summarized below.

Aspect	Description
Classification	Not a hazardous substance or mixture [1].
GHS Label Elements	Not a hazardous substance or mixture [1].
Inhalation	Move to fresh air. If breathing is difficult, give CPR (avoid mouth-to-mouth). Get medical attention [1].
Skin Contact	Rinse thoroughly with plenty of water. Remove contaminated clothing and consult a physician [1].
Eye Contact	Immediately flush eyes with plenty of water for several minutes, holding eyelids open. Remove contact lenses. Call a physician [1].
Ingestion	Rinse mouth with water (if conscious). Do not induce vomiting. Get immediate medical attention [1].

Handling, Storage, and Disposal

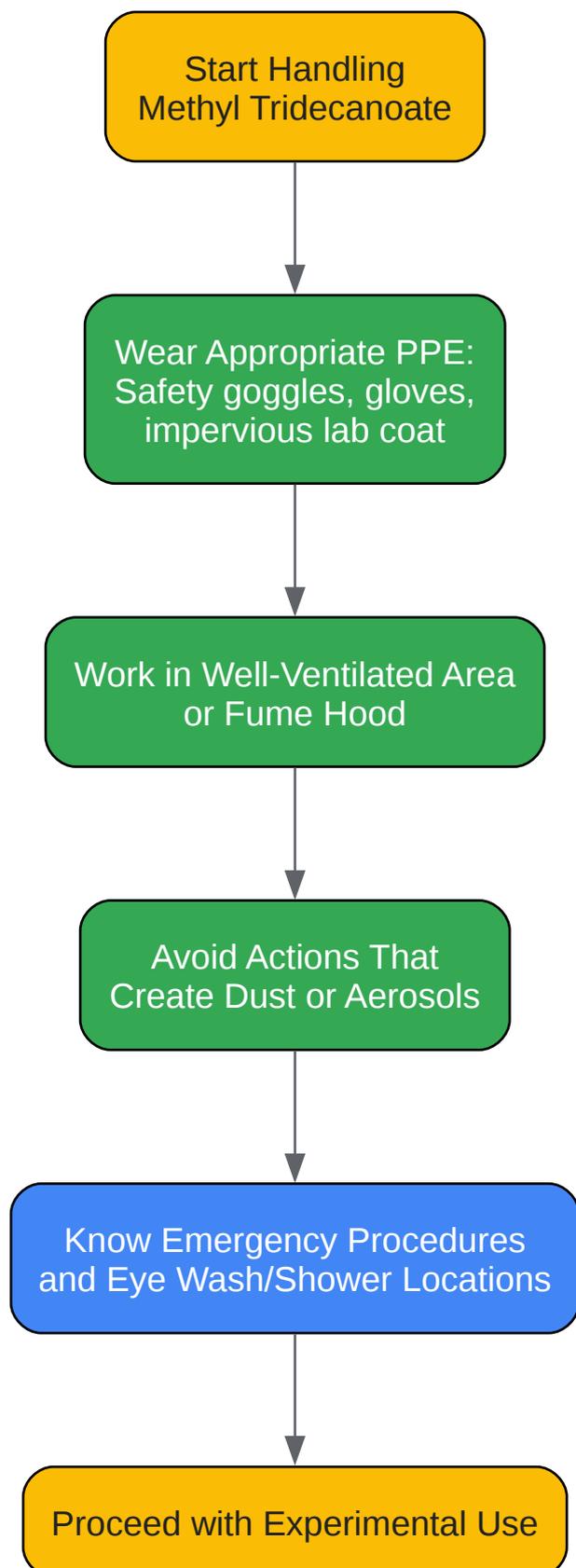
Adhering to safe handling and storage procedures is crucial to maintain a safe laboratory environment.

Aspect	Guideline
Safe Handling	Avoid inhalation, and contact with skin and eyes. Use in a well-ventilated area. Avoid dust formation [1].
Safe Storage	Keep the container tightly sealed in a cool, well-ventilated place. Store away from direct heat and ignition sources [1].

Aspect	Guideline
Accidental Spills	Wear personal protective equipment. Absorb the spill with a suitable inert material (e.g., diatomite). Clean surfaces with alcohol and dispose of according to regulations [1].
Disposal	Dispose of the substance and contaminated packaging in accordance with all local, state, and federal regulations [1].

Safe Handling Workflow

The diagram below outlines the key procedures for safely handling **methyl tridecanoate** in a laboratory setting, based on the guidelines from the SDS [1].



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Research Use and Context

- **Specified Use:** The available data sheet explicitly states that **methyl tridecanoate** is for **research use only** and is **not intended for human or veterinary diagnostic or medical use** [2] [1].
- **Toxicological Information:** The toxicological effects of this product have not been thoroughly studied. It is not listed as a carcinogen by NTP, IARC, OSHA, or ACGIH [1].

Recommendations for Further Information

The information found is limited. For a comprehensive risk assessment, I strongly suggest you:

- **Consult Reputable Databases:** Obtain a full SDS from major chemical suppliers like Sigma-Aldrich (Merck) or Thermo Fisher Scientific.
- **Verify in Your Context:** The properties and hazards of chemicals can vary with form (e.g., powder vs. solution) and specific experimental conditions. Ensure the SDS you use matches your intended application.

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References

1. of Material Safety Data Sheet Methyl tridecanoate [abmole.com]

2. Methyl tridecanoate [apexbt.com]

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